

An In-depth Technical Guide to the Chemical Properties of 1-Bromononane-d3

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Compound of Interest

Compound Name: 1-Bromononane-d3

Cat. No.: B12396705

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-Bromononane-d3**, a deuterated analog of 1-bromononane. Given the limited availability of experimental data for this specific isotopologue, this guide leverages data from its non-deuterated counterpart, 1-bromononane, and the per-deuterated analog, 1-Bromononane-d19, to provide informed estimations and a thorough understanding of its characteristics. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

Core Chemical Properties

1-Bromononane-d3 is a saturated alkyl halide in which three hydrogen atoms have been isotopically substituted with deuterium. This selective deuteration makes it a useful tool in various scientific applications, particularly in mechanistic studies and as an internal standard in mass spectrometry-based quantitative analysis. The carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond, which can influence the rate of metabolic processes, a phenomenon known as the kinetic isotope effect.^[1] This property is of significant interest in drug development for enhancing the pharmacokinetic profiles of therapeutic agents.^{[2][3][4]}

While specific reactivity data for **1-Bromononane-d3** is not readily available, it is expected to undergo reactions typical of primary alkyl bromides, such as nucleophilic substitution and elimination reactions. It is considered stable under normal laboratory conditions but is incompatible with strong bases and strong oxidizing agents.^[5]

Data Presentation: Physicochemical Properties

The following table summarizes the key chemical and physical properties of **1-Bromononane-d3**, with comparative data from 1-bromononane. It is important to note that the properties for **1-Bromononane-d3** are largely estimated based on its non-deuterated analog, as extensive experimental data is not available.

Property	1-Bromononane-d3 (Estimated)	1-Bromononane (Experimental)
Molecular Formula	C ₉ H ₁₆ D ₃ Br	C ₉ H ₁₉ Br
Molecular Weight	~210.17 g/mol	207.15 g/mol
CAS Number	1219799-20-8	693-58-3
Appearance	Clear, colorless liquid	Clear, colorless liquid
Boiling Point	~201 °C	201 °C (lit.)
Melting Point	Not determined	-29 °C
Density	Slightly higher than 1.084 g/mL at 25 °C	1.084 g/mL at 25 °C (lit.)
Refractive Index	~n _{20/D} 1.454	n _{20/D} 1.454 (lit.)
Flash Point	~90 °C	90 °C (closed cup)
Solubility	Insoluble in water; soluble in organic solvents	Insoluble in water; soluble in organic solvents

Spectroscopic Properties

The primary distinction in the spectroscopic properties of **1-Bromononane-d3** compared to 1-bromononane arises from the deuterium substitution.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum of **1-Bromononane-d3** will be similar to that of 1-bromononane, but with reduced integration in the region corresponding to the deuterated

positions. The absence of signals at specific chemical shifts would confirm the location of deuterium labeling.

- ^2H NMR: The deuterium NMR spectrum will show signals corresponding to the deuterated positions, providing direct evidence of isotopic labeling.
- ^{13}C NMR: The carbon-13 NMR spectrum will be similar to the non-deuterated compound, however, the signals for the deuterated carbons will appear as multiplets due to C-D coupling and may exhibit a slight upfield isotopic shift.
- Mass Spectrometry (MS): The mass spectrum of **1-Bromononane-d3** will show a molecular ion peak that is 3 mass units higher than that of 1-bromononane. The characteristic isotopic pattern of bromine (^{79}Br and ^{81}Br) will be retained. The fragmentation pattern will also be altered, reflecting the increased mass of the deuterated fragments.

Experimental Protocols

General Synthesis of Deuterated 1-Bromononane

A plausible synthetic route to **1-Bromononane-d3** involves the bromination of a corresponding deuterated nonanol. The following is a general procedure that can be adapted for this purpose.

Materials:

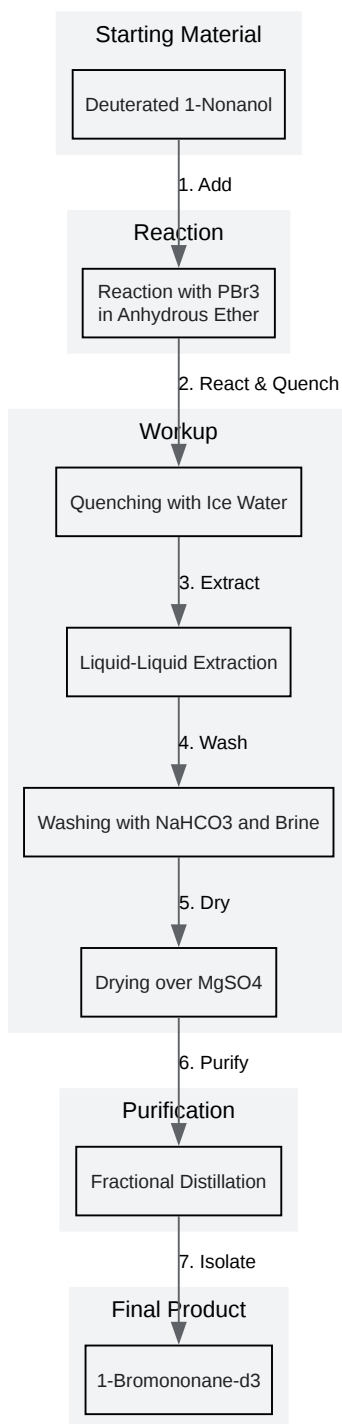
- Deuterated 1-nonanol (specifically deuterated at the desired positions)
- Phosphorus tribromide (PBr_3) or hydrobromic acid (HBr)
- Anhydrous diethyl ether or other suitable solvent
- Ice-cold water
- Saturated sodium bicarbonate solution
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve the deuterated 1-nonanol in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath to 0 °C.
- Slowly add phosphorus tribromide (approximately 1/3 molar equivalent) to the stirred solution via the dropping funnel.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Gently reflux the mixture for 2-4 hours to ensure the reaction proceeds to completion.
- Cool the reaction mixture back to room temperature and cautiously quench by pouring it over ice-cold water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer successively with cold water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude deuterated 1-bromononane.
- Purify the crude product by fractional distillation under reduced pressure.

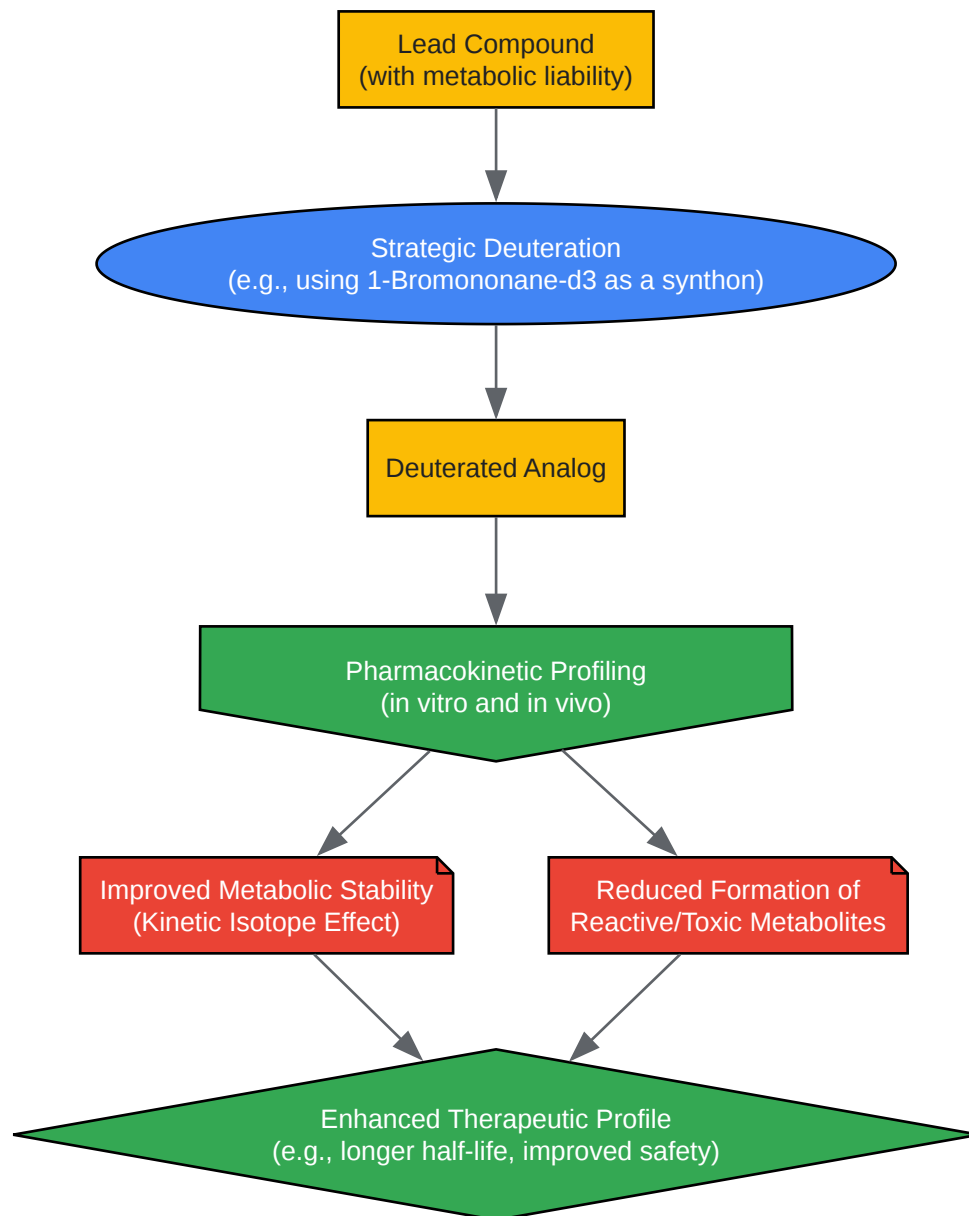
Visualizations

Synthesis Workflow for Deuterated 1-Bromononane

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Caption: A generalized workflow for the synthesis of deuterated 1-bromononane.

Application of Deuterated Compounds in Drug Development



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Caption: Logical relationship of utilizing deuterated compounds in drug development.

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